Technical Guide: Solubility & Stability of 3-Methyl-1H-indole-6-carboxamide

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Compound of Interest

Compound Name:	*3-methyl-1H-indole-6-carboxamide*
CAS No.:	*1202512-55-7*
Cat. No.:	*B2875296*

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Executive Summary

3-Methyl-1H-indole-6-carboxamide is a bicyclic heteroaromatic scaffold frequently utilized in medicinal chemistry as a pharmacophore for ATP-binding site inhibition. Its structural features—specifically the hydrogen-bond donating amide at position 6 and the hydrophobic 3-methylindole core—create a distinct physicochemical profile characterized by high crystallinity, poor aqueous solubility, and specific oxidative sensitivities.

This guide provides the experimental frameworks required to accurately characterize this compound, ensuring data integrity during pre-clinical formulation and assay development.

Physicochemical Profile

Core Identity & Properties

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Property	Value / Description
CAS Number	Not widely listed; Precursor Methyl Ester: 184151-49-3
Molecular Formula	$C_{10}H_{10}N_2O$
Molecular Weight	174.20 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	>200°C (Predicted; driven by intermolecular H-bonding)
pKa (Calculated)	Indole NH: ~16.5 (Very weak acid)Amide: Neutral (Protonation < pH 0)
LogP (Predicted)	1.8 – 2.2 (Moderately lipophilic)

Solubility Profile

The compound exhibits "brick-dust" behavior: high melting point and low solubility due to strong intermolecular hydrogen bonding between the amide and the indole NH.

- Aqueous Solubility: Poor (< 0.1 mg/mL) at neutral pH. Solubility does not significantly improve between pH 2 and pH 8 because the molecule remains un-ionized.
- Organic Solvents:
  - DMSO: High (> 50 mg/mL). Preferred for stock solutions.
  - DMF: High (> 50 mg/mL).
  - Ethanol/Methanol: Moderate (1–10 mg/mL). Heating may be required.
  - Dichloromethane: Low to Moderate.

Stability Profile

- Hydrolytic Stability: The C6-carboxamide is robust. Hydrolysis to the carboxylic acid requires harsh conditions (e.g., 6N HCl at reflux).

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- Oxidative Stability:Critical Risk. The electron-rich indole ring is susceptible to oxidation. While the 3-methyl group blocks the reactive C3 position (preventing indolenine formation), oxidation can still occur at the C2 position or via oxidative cleavage of the C2-C3 bond under strong stress (peroxides, UV light).
- Photostability: Light-sensitive.[1] Solutions often discolor (yellow/brown) upon prolonged exposure to ambient light due to radical formation at the indole nitrogen.

Experimental Protocols

Protocol A: Thermodynamic Solubility Determination

Validates the saturation limit for biological assays.

- Preparation: Weigh 5 mg of solid **3-methyl-1H-indole-6-carboxamide** into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the test medium (e.g., PBS pH 7.4, SGF, or FaSSIF).
- Equilibration: Cap tightly and shake at 300 rpm at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 x g for 10 minutes or filter through a 0.22 µm PVDF filter (pre-saturated).
- Quantification: Analyze the supernatant via HPLC-UV (254 nm).
    - Note: Construct a calibration curve using a DMSO stock solution to prevent precipitation during dilution.

Protocol B: Forced Degradation (Stress Testing)

Identifies degradation products and storage risks.

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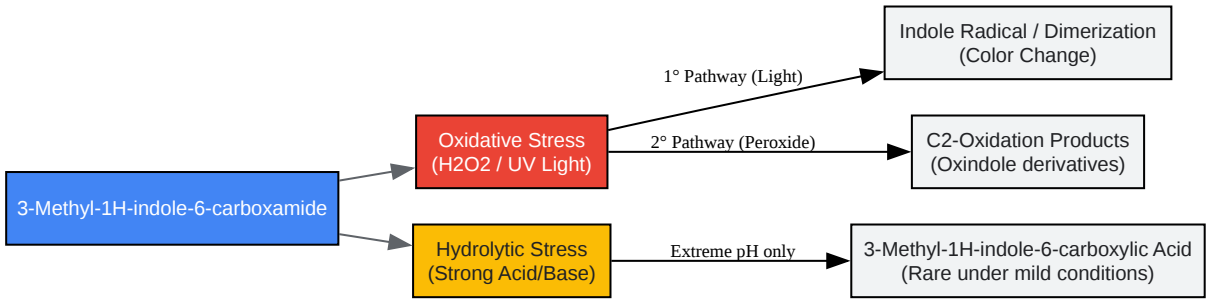
Stress Condition	Procedure	Expected Outcome
Acid Hydrolysis	1N HCl, 60°C, 24h	Stable (Amide remains intact).
Base Hydrolysis	1N NaOH, 60°C, 24h	Minor hydrolysis to carboxylic acid possible.
Oxidation	3% H_2O_2, RT, 4h	High Risk. Look for N-oxide or ring cleavage products.
Photolysis	1.2 million lux-hours	Discoloration; potential polymerization.

Visualization of Pathways

Diagram 1: Degradation & Reactivity Logic

This diagram illustrates the primary stability risks: oxidative attack on the indole core and hydrolytic pressure on the amide.



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Caption: Primary degradation pathways. Oxidation at the indole ring is the dominant instability factor.

Diagram 2: Solubility Assessment Workflow

A logical flow for determining solubility and handling precipitation risks in assays.

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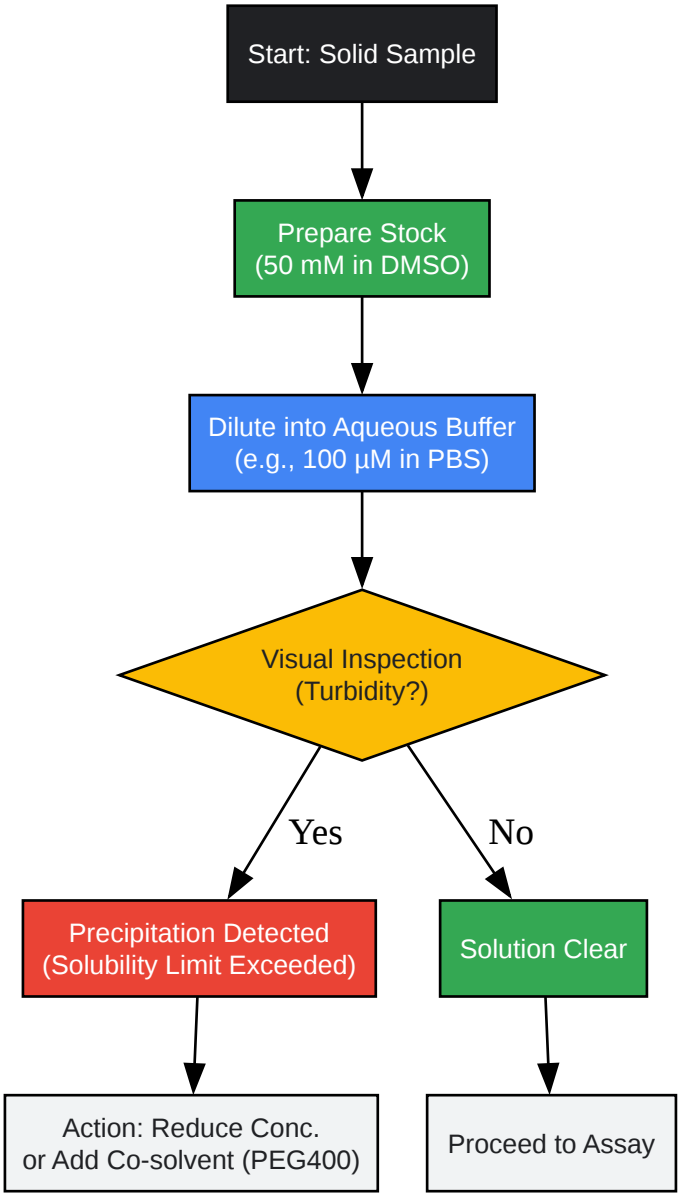

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Caption: Decision tree for handling stock dilutions and managing aqueous precipitation risks.

Handling & Formulation Guidelines

Stock Solution Preparation

- Solvent: Anhydrous DMSO is the gold standard.
- Concentration: Prepare stocks at 10 mM or 50 mM.

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- Storage: Aliquot into single-use vials and store at -20°C. Avoid freeze-thaw cycles, which promote crystal growth and potential precipitation upon thawing.
- Moisture: DMSO is hygroscopic. Water uptake can cause the hydrophobic indole to crash out of solution inside the stock vial over time. Use a desiccator.

Assay Formulation

For animal studies (PK/PD), simple aqueous saline will likely fail. Use a formulation vehicle to enhance solubility:

- Standard: 5% DMSO / 40% PEG400 / 55% Water (or Saline).
- Advanced: 10% DMSO / 10% Tween 80 / 80% Water.
- Warning: Ensure the pH of the vehicle does not drift too high, as basic conditions combined with light can accelerate indole degradation.

References

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Sources

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